

# Guanylurea Phosphate: A Comprehensive Technical Review of Research Trends

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Guanylurea phosphate

Cat. No.: B3028872

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the research trends related to **guanylurea phosphate** (GUP). It covers the core aspects of its synthesis, chemical properties, and evolving applications, with a focus on quantitative data, detailed experimental methodologies, and visual representations of key processes and relationships. This document is intended to serve as a valuable resource for professionals in research, science, and drug development, offering a structured and detailed understanding of the current state of GUP research.

## Chemical Properties and Characterization

**Guanylurea phosphate** (CAS No: 17675-60-4), with the chemical formula  $C_2H_9N_4O_5P$  and a molecular weight of 200.09, is a white crystalline solid.<sup>[1][2]</sup> Its molecular structure incorporates both guanidine and phosphate groups, which contribute to its distinct chemical behavior and reactivity.<sup>[1]</sup>

Physical and Chemical Properties:

Property	Value	References
Molecular Formula	C2H9N4O5P	[1]
Molecular Weight	200.09 g/mol	[1]
Appearance	White crystalline powder	[2][3]
Melting Point	178-182 °C[1][4], 184 °C[5]	[1][4][5]
Water Solubility	91.6 g/L at 20 °C	[1]
Purity	≥ 98.0%[5][6], 99% min[3]	[3][5][6]
Thermal Stability	Stable up to approximately 200°C	[7]

**Guanylurea phosphate**'s thermal decomposition is a critical aspect of its functionality, particularly in its application as a flame retardant.[7] Decomposition begins around 180°C, leading to the cleavage of phosphate and urea groups and the release of non-combustible gases like ammonia (NH<sub>3</sub>) and carbon dioxide (CO<sub>2</sub>).[7] This process is followed by the formation of polyguanidine and polyphosphoric acid.[7]

## Synthesis of Guanylurea Phosphate

The most prevalent and industrially significant method for synthesizing **guanylurea phosphate** involves the reaction of dicyandiamide with phosphoric acid in an aqueous medium.[7] This method is favored for its simplicity, mild reaction conditions, and high yield.[7]

### Experimental Protocol: Synthesis from Dicyandiamide and Phosphoric Acid

This protocol is a generalized procedure based on available literature. Specific parameters may be optimized for desired yield and purity.

#### Materials:

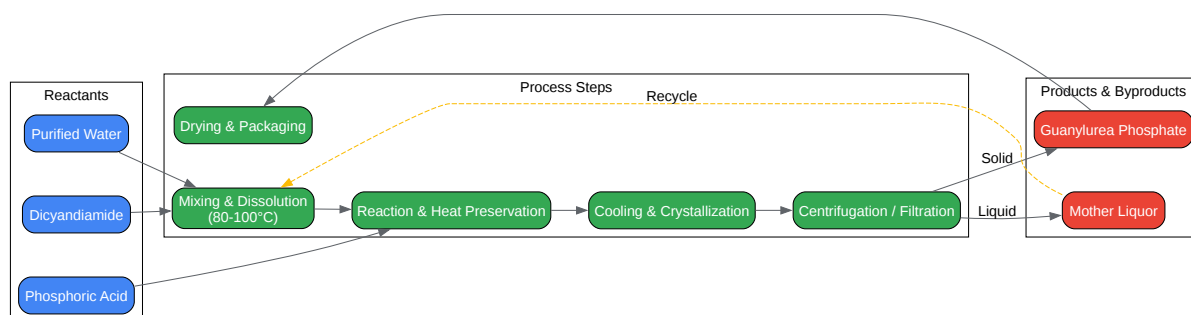
- Dicyandiamide
- Phosphoric acid

- Purified water

#### Procedure:

- **Mixing:** Dicyandiamide and purified water are mixed in a reaction vessel.
- **Heating and Dissolution:** The mixture is heated to a temperature range of 80-100°C with stirring until the dicyandiamide is completely dissolved.[\[7\]](#)[\[8\]](#)
- **Acid Addition:** Phosphoric acid is added dropwise to the dicyandiamide solution. The rate of addition is controlled to manage the reaction exotherm.
- **Reaction:** The reaction mixture is maintained at an elevated temperature (e.g., 80–100°C) for a period ranging from several hours to 24 hours to ensure the reaction proceeds to completion (at least 95%).[\[7\]](#)
- **Crystallization:** The solution is then cooled to allow for the crystallization of **guanylurea phosphate**.
- **Isolation and Drying:** The resulting crystals are isolated by filtration or centrifugation, washed, and then dried to yield the final product.[\[8\]](#)
- **Mother Liquor Recycling:** To improve yield and reduce waste, the mother liquor from the centrifugation/filtration step can be recycled in subsequent batches.[\[7\]](#)[\[8\]](#)

#### Logical Flow of **Guanylurea Phosphate** Synthesis



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **guanylurea phosphate**.

## Analytical Methods

High-Performance Liquid Chromatography (HPLC) is a primary technique for the analysis of **guanylurea phosphate** due to its versatility and sensitivity.<sup>[7][9]</sup>

### Experimental Protocol: HPLC Analysis of **Guanylurea Phosphate**

This protocol is based on a reverse-phase HPLC method.

Instrumentation:

- HPLC system with a UV detector or Mass Spectrometer (MS).

Chromatographic Conditions:

- Column: Primesep 100 mixed-mode stationary phase column (e.g., 4.6 x 150 mm, 5  $\mu$ m).[9][10]
- Mobile Phase: A mixture of acetonitrile (MeCN) and water, with an acidic buffer such as phosphoric acid or sulfuric acid.[9] For MS compatibility, formic acid is used instead of phosphoric or sulfuric acid.[9]
- Flow Rate: Typically 1.0 ml/min.[9][11]
- Detection: UV at 200 nm.[9][11]
- Sample Preparation: **Guanylurea phosphate** standard or sample is dissolved in water (e.g., 0.2 mg/ml).[9][11]

Purity validation post-synthesis often involves HPLC coupled with mass spectrometry (MS) to confirm the molecular integrity of the compound.[7]

## Research Trends and Applications

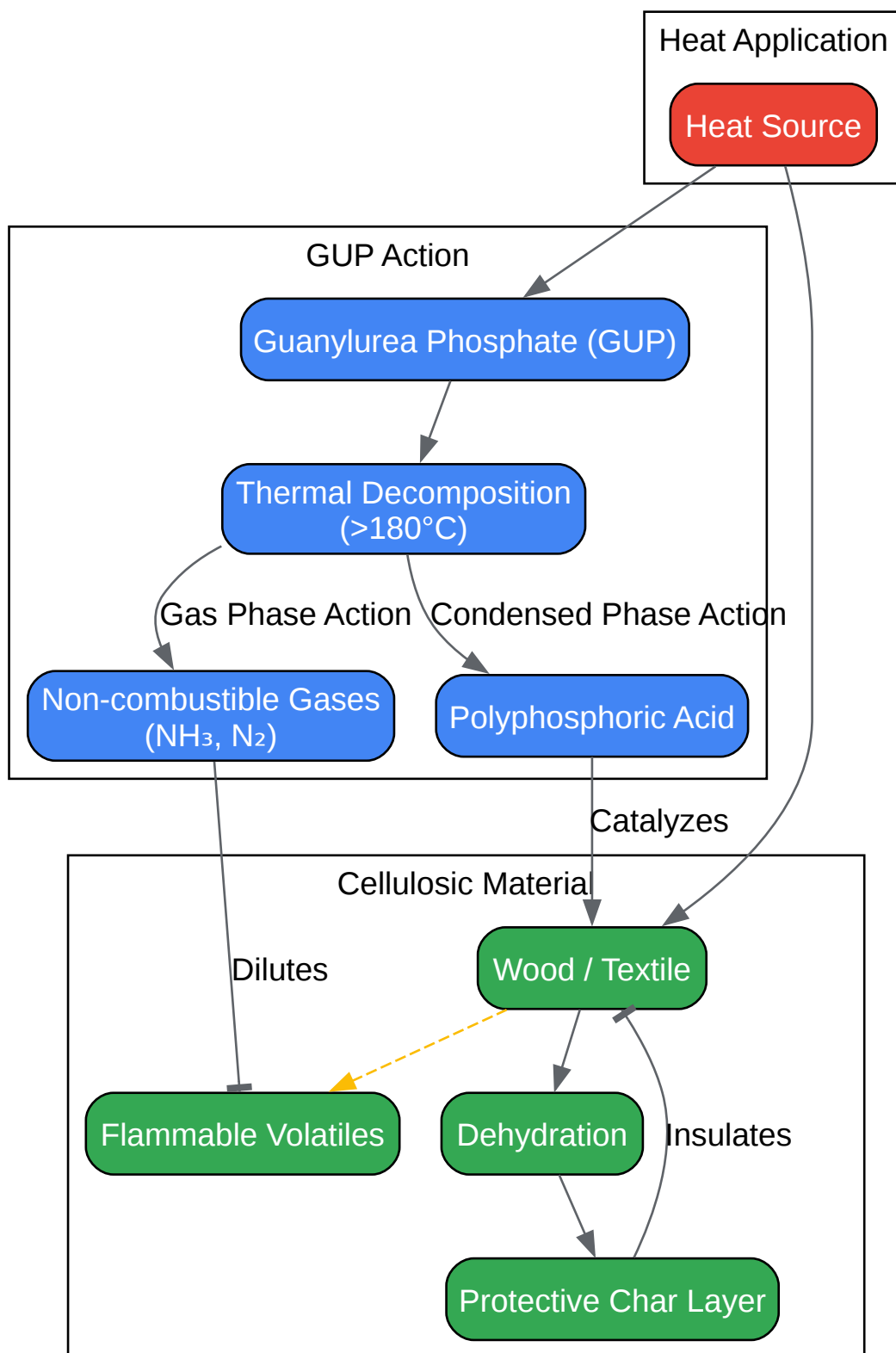
Research on **guanylurea phosphate** has evolved from its initial recognition as a flame retardant to encompass a broader range of applications.

### 4.1. Flame Retardant

GUP is a highly effective flame retardant, particularly for cellulosic materials such as wood, paper, and textiles.[3][7][12] Its mechanism involves several key actions upon heating:

- Dehydration and Char Formation: GUP facilitates the dehydration of the material to form a protective char layer on the surface, which insulates the underlying material from heat and reduces the release of flammable volatiles.[3][7]
- Release of Non-combustible Gases: The decomposition of GUP releases non-combustible gases like ammonia and nitrogen, which dilute the flammable gases produced during combustion.[7]
- Synergistic Effects: The flame-retardant performance of GUP can be enhanced through synergistic combinations with other compounds like boric acid (BA) and ammonium polyphosphate (APP).[7][13]

## Mechanism of Flame Retardancy on Cellulosic Material

[Click to download full resolution via product page](#)

Caption: Proposed mechanism of GUP as a flame retardant.

Quantitative Flame Retardancy Data:

Material	Treatment	Parameter	Result	Reference
Furfurylated Pine Wood	GUP-furfuryl alcohol	Heat Release Rate (HRR <sub>2</sub> )	Reduction from 454.8 to 264.9 kW/m <sup>2</sup>	[14][15]

#### 4.2. Agriculture

With its high nitrogen and phosphorus content, GUP has been investigated as a potential slow-release fertilizer.[7][9][10][16] This application leverages the gradual breakdown of the compound in the soil to provide a sustained supply of essential nutrients to plants.[9][10][16] It can be used in the formulation of various fertilizer types, including monoammonium phosphate and diammonium phosphate.[16]

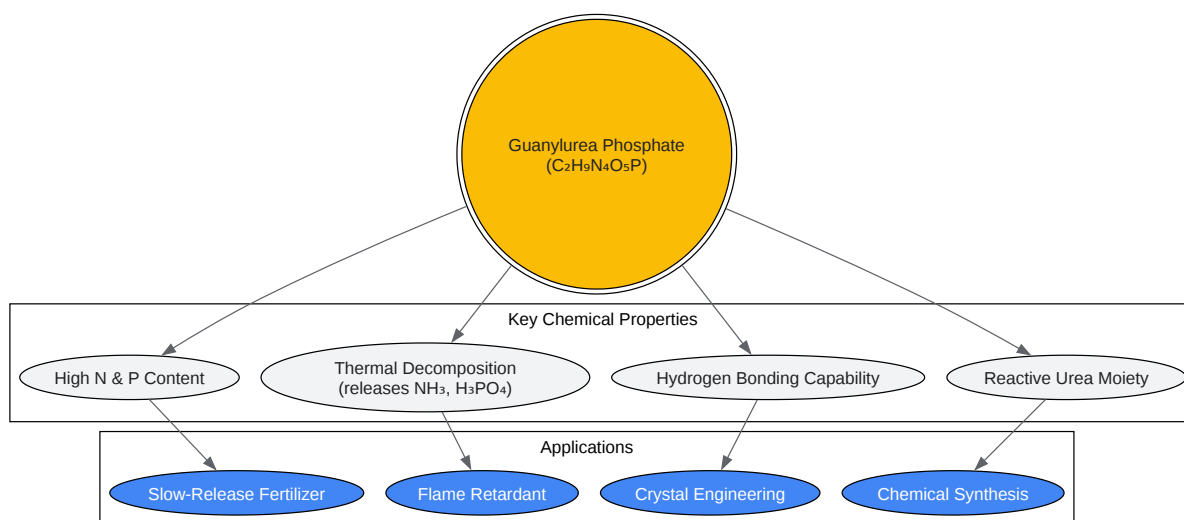
#### 4.3. Environmental Science

A significant area of recent research has focused on guany lurea as a primary and persistent environmental transformation product of metformin, a widely prescribed antidiabetic drug.[7][11][17] This has driven the development of sensitive analytical methods for its detection and quantification in environmental samples.[7][18]

#### 4.4. Other Applications

- **Chemical Synthesis:** GUP serves as a precursor in various chemical syntheses for the production of more complex molecules, including pharmaceuticals and agrochemicals.[1][9][10]
- **Crystal Engineering:** The hydrogen-bonding capabilities of the guany lurea moiety make it a subject of interest for designing and synthesizing crystalline materials with specific properties.[7][9]
- **Intumescent Coatings:** GUP is used in intumescent fire-retardant coatings.[19]

## Logical Relationship of GUP's Structure to its Applications



[Click to download full resolution via product page](#)

Caption: Structure-application relationships of GUP.

## Future Outlook

The versatility of **guanylurea phosphate** continues to drive research into new applications and the optimization of existing ones. Future research is likely to focus on:

- Developing more environmentally friendly and efficient synthesis routes.



- Enhancing the performance of GUP-based flame retardants through novel synergistic formulations and encapsulation techniques to improve leach resistance.[7][15]
- Conducting detailed studies on the agronomic effectiveness and environmental fate of GUP as a slow-release fertilizer.
- Exploring its potential in medicinal chemistry and materials science as a versatile building block.[7]

This technical guide consolidates the current knowledge on **guanylurea phosphate**, providing a solid foundation for researchers, scientists, and professionals in drug development to build upon in their future work.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nbinnno.com [nbinnno.com]
- 2. jnfuturechemical.com [jnfuturechemical.com]
- 3. nbinnno.com [nbinnno.com]
- 4. WERCS Studio - Application Error [assets.thermofisher.cn]
- 5. labproinc.com [labproinc.com]
- 6. Guanylurea Phosphate 98.0+%, TCI America 25 g | Buy Online | TCI America | Fisher Scientific [fishersci.com]
- 7. Guanylurea phosphate | 36897-89-9 | Benchchem [benchchem.com]
- 8. CN107721883A - Preparation method of guanylurea phosphate - Google Patents [patents.google.com]
- 9. Guanylurea | SIELC Technologies [sielc.com]
- 10. HPLC Method for Analysis of Guanylurea on Primesep 100 Column | SIELC Technologies [sielc.com]

- 11. HPLC Method for Separation of Guanylurea and Metformin on Primesep 100 Column | SIELC Technologies [sielc.com]
- 12. Guanylurea phosphate | 17675-60-4 [chemicalbook.com]
- 13. researchgate.net [researchgate.net]
- 14. Fire Retardancy and Leaching Resistance of Furfurylated Pine Wood (Pinus sylvestris L.) Treated with Guanyl-Urea Phosphate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. mdpi.com [mdpi.com]
- 16. Premium Quality guanylurea phosphate Solutions for Global Buyers [alibaba.com]
- 17. Filling in the Gaps in Metformin Biodegradation: a New Enzyme and a Metabolic Pathway for Guanylurea - PMC [pmc.ncbi.nlm.nih.gov]
- 18. Effects of guanylurea, the transformation product of the antidiabetic drug metformin, on the health of brown trout (Salmo trutta f. fario) - PMC [pmc.ncbi.nlm.nih.gov]
- 19. tnjchem.com [tnjchem.com]
- To cite this document: BenchChem. [Guanylurea Phosphate: A Comprehensive Technical Review of Research Trends]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3028872#literature-review-on-guanylurea-phosphate-research-trends]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)